

Inducing Ovulation in Fish with LHRH Analogs: Application Notes and Protocols

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Compound of Interest

(Des-Gly10,D-His2,DHis(Bzl)6,Pro-NHEt9)-LHRH

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Note: Extensive research for the specific compound (Des-Gly10,D-His2,D-His(Bzl)6,Pro-NHEt9)-LHRH yielded limited publicly available data regarding its direct application in fish ovulation induction. The information presented herein is based on the closely related and widely studied Luteinizing Hormone-Releasing Hormone (LHRH) analog, (Des-Gly10,D-Ala6,Pro-NHEt9)-LHRH, also known as Alarelin or salmon GnRH analog (sGnRH-a). Due to their structural and functional similarities as potent GnRH agonists, the mechanism of action and application protocols are expected to be comparable.

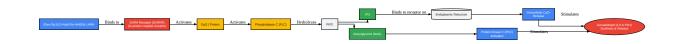
Introduction

(Des-Gly10,D-Ala6,Pro-NHEt9)-LHRH is a potent synthetic agonist of Gonadotropin-Releasing Hormone (GnRH) used extensively in aquaculture to induce ovulation and spermiation in a variety of fish species.[1][2] This analog is more resistant to enzymatic degradation than native GnRH, resulting in a more potent and prolonged effect.[3] It functions by stimulating the pituitary gland to release gonadotropins, Luteinizing Hormone (LH) and Follicle-Stimulating Hormone (FSH), which in turn act on the gonads to trigger final oocyte maturation and ovulation.[3] In some fish species, particularly cyprinids, its efficacy is significantly enhanced when used in combination with a dopamine antagonist. Dopamine acts as a gonadotropin-release inhibitory factor in these species, and blocking its action potentiates the stimulatory effect of the LHRH analog.

Mechanism of Action



The primary mechanism of action for (Des-Gly10,D-Ala6,Pro-NHEt9)-LHRH involves its binding to GnRH receptors on the surface of pituitary gonadotroph cells.[3] This binding initiates a downstream signaling cascade that leads to the synthesis and release of LH and FSH.[3]



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Caption: GnRH agonist signaling cascade in pituitary gonadotrophs.

Quantitative Data on Efficacy

The effective dosage of (Des-Gly10,D-Ala6,Pro-NHEt9)-LHRH varies depending on the fish species, its reproductive stage, and environmental factors such as water temperature. The following table summarizes reported dosages and outcomes for several species.



Fish Species	LHRH Analog Dosage	Dopamin e Antagoni st (if used) & Dosage	Ovulation Rate (%)	Latency Period (hours)	Fecundity /Fertilizati on/Hatchi ng Rate	Referenc e
Common Carp (Cyprinus carpio)	18-20 μg/kg (in two doses)	Metoclopra mide: 8-10 mg/kg (in two doses)	53-77%	13-18 (after 2nd dose)	Not specified	[4]
Grass Carp (Ctenophar yngodon idella)	15 μg/kg	Pimozide: 5 mg/kg	83.3-100%	~7.5 at 25.5°C	Fecundity: 61,070- 156,440 eggs/kg; Fertilization : 85.9- 97.9%; Hatching: 72.7-80.7%	
Silver Carp (Hypophth almichthys molitrix)	15 μg/kg	Pimozide: 5 mg/kg	100%	Not specified	Not specified	-
Kalibaus (Labeo calbasu)	12 mg/kg (as DoM+sGn RH)	Domperido ne (DoM)	83.33%	6-8	Fertilization : 63.83%; Hatching: 59.66%	[5]
Gattan (Barbus xanthopetr us)	20 μg/kg	None	12.5%	Not specified	Not specified	[6]

Experimental Protocols



The following are generalized protocols for the induction of ovulation in fish using (Des-Gly10,D-Ala6,Pro-NHEt9)-LHRH. It is crucial to optimize these protocols for the specific species and conditions.

Protocol 1: LHRH Analog Injection

This protocol is suitable for many fish species where a dopamine antagonist is not required.

Materials:

- (Des-Gly10,D-Ala6,Pro-NHEt9)-LHRH
- Sterile saline solution (0.9% NaCl)
- Syringes and needles (appropriate size for the fish)
- Anesthetic (e.g., MS-222)
- Holding tanks with aeration
- Mature broodstock fish

Methodology:

- Hormone Preparation:
 - Prepare a stock solution of the LHRH analog in sterile saline. For example, to prepare a
 100 μg/mL stock solution, dissolve 1 mg of the peptide in 10 mL of saline.
 - Store the stock solution at -20°C in aliquots to avoid repeated freeze-thaw cycles.
 - On the day of injection, thaw an aliquot and dilute it with sterile saline to the desired final concentration based on the target dosage and the average weight of the fish.
- Fish Selection and Handling:
 - Select sexually mature female fish with oocytes in the final stages of vitellogenesis.
 Oocyte diameter can be checked via cannulation.



- Anesthetize the fish to minimize stress and facilitate handling.
- Hormone Administration:
 - Calculate the required volume of the hormone solution for each fish based on its body weight and the target dosage (refer to the table above for starting points).
 - Administer the hormone via intraperitoneal (IP) or intramuscular (IM) injection. IP injection is generally preferred.
- Post-Injection Monitoring:
 - Return the injected fish to a well-aerated holding tank, separated by sex if natural spawning is not desired.
 - Monitor the fish for signs of ovulation, which can be checked by gently stripping the abdomen.
 - The latency period to ovulation will vary with species and temperature.

Protocol 2: LHRH Analog and Dopamine Antagonist Combination

This protocol is often necessary for cyprinids and other species where dopamine inhibits GnRH-stimulated gonadotropin release.

Materials:

- All materials from Protocol 1
- Dopamine antagonist (e.g., domperidone, pimozide)

Methodology:

- Hormone and Antagonist Preparation:
 - Prepare the LHRH analog solution as described in Protocol 1.

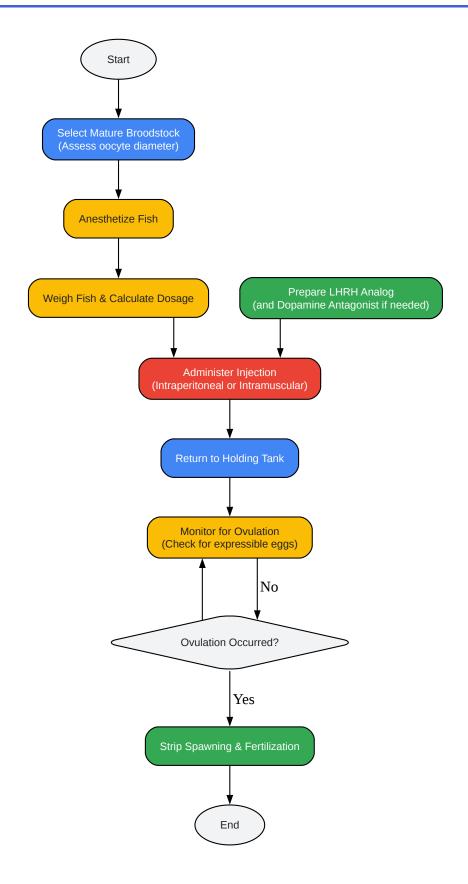






- Prepare a suspension of the dopamine antagonist in sterile saline. The administration can be done as a co-injection with the LHRH analog or as a separate injection.
- · Fish Selection and Handling:
 - Follow the same procedure as in Protocol 1.
- Administration:
 - Administer the dopamine antagonist and the LHRH analog. Some protocols recommend administering the antagonist shortly before the LHRH analog.
 - Both can be given as a single injection if compatible.
- Post-Injection Monitoring:
 - Follow the same procedure as in Protocol 1.





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Caption: A typical experimental workflow for induced spawning in fish.



Concluding Remarks

The use of LHRH analogs like (Des-Gly10,D-Ala6,Pro-NHEt9)-LHRH is a powerful tool for controlled reproduction in aquaculture and fisheries research. Successful application requires careful consideration of the specific biology of the target species, appropriate hormone dosages, and proper handling techniques to minimize stress. While the data for the specifically requested (Des-Gly10,D-His2,D-His(Bzl)6,Pro-NHEt9)-LHRH is scarce, the information provided for its close analog serves as a robust starting point for developing effective ovulation induction protocols. Researchers are encouraged to conduct preliminary trials to optimize dosages and latency times for their specific conditions.

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